

Application Notes and Protocols for A-419259 Trihydrochloride in Cell Culture

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Compound of Interest

Compound Name: A 419259 trihydrochloride

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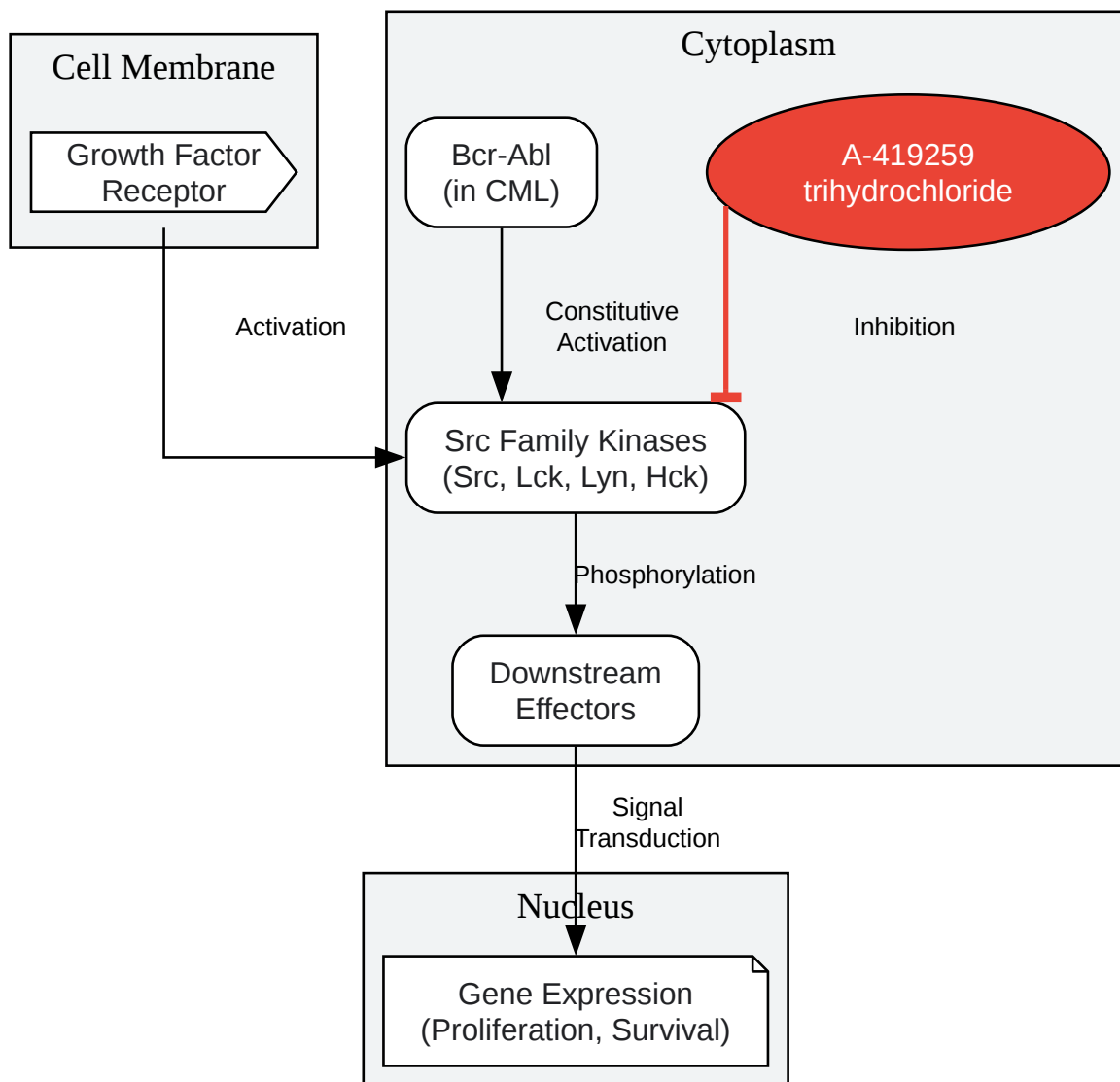
Introduction

A-419259 trihydrochloride is a potent and selective second-generation pyrrolopyrimidine inhibitor of Src family kinases (SFKs).[1][2] It demonstrates significant activity against key SFKs including Src, Lck, Lyn, and Hck, playing a crucial role in regulating cellular processes such as proliferation, survival, and migration.[1][3][4][5] Aberrant SFK activity is a known driver in the progression of various cancers, particularly in Chronic Myelogenous Leukemia (CML).[2][6] A-419259 exerts its effects by blocking the proliferation of cancer cell lines and inducing apoptosis, making it a valuable tool for cancer research and drug development.[2][3] This document provides detailed protocols for the application of A-419259 trihydrochloride in cell culture, focusing on assays for cell viability, apoptosis, and target inhibition.

Mechanism of Action and Signaling Pathway

A-419259 is a pan-inhibitor that exerts a global inhibition of myeloid Src family kinase activity.[2] It is designed to have enhanced selectivity towards the Src family kinases relative to other

cytoplasmic tyrosine kinases.[2] In CML, the Bcr-Abl oncoprotein is a constitutively active tyrosine kinase that drives the proliferation and survival of myeloid progenitors.[2][7] Src family kinases are key downstream effectors in the Bcr-Abl signaling pathway.[6][7] A-419259 inhibits the autophosphorylation and activation of SFKs, thereby blocking downstream signaling cascades that are critical for cancer cell growth and survival.[6]



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Src signaling pathway inhibited by A-419259.

Quantitative Data Summary

The following tables summarize the inhibitory activity of A-419259 trihydrochloride against various kinases and cancer cell lines.

Table 1: Kinase Inhibitory Activity of A-419259 Trihydrochloride

Kinase	IC ₅₀ (nM)
Hck	0.43[3]
Lck	<3[4][5]
Lyn	<3[4][5]
Src	9[1][4][5][8][9]
c-Abl	3000[5]
PKC	>33000[5]

Table 2: Anti-proliferative Activity of A-419259 Trihydrochloride in Cancer Cell Lines

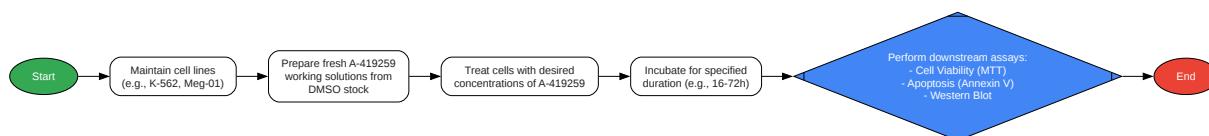
Cell Line	Cancer Type	IC ₅₀ (μM)
K-562	Chronic Myelogenous Leukemia (Ph+)	0.1 - 0.3[2][5]
Meg-01	Chronic Myelogenous Leukemia (Ph+)	0.1[2][5]
DAGM/Bcr-Abl	Murine Myeloid Leukemia	0.1 - 0.3[1][2][4]
TF-1	Myeloid Leukemia (Ph-)	No significant inhibition[5]
HEL	Myeloid Leukemia (Ph-)	No significant inhibition[5]

Experimental Protocols

Cell Culture and Handling

- Cell Lines: K-562 and Meg-01 cells are suitable for studying the effects of A-419259.[1]
- Media:

- K-562 cells: RPMI 1640 supplemented with 10% fetal calf serum (FCS) and 50 µg/mL Gentamycin.[1]
- Meg-01 cells: Vitacell modified RPMI 1640 supplemented with 10% FCS and 50 µg/mL Gentamycin.[1]
- A-419259 Stock Solution: Prepare a stock solution of 2 mM A-419259 trihydrochloride in DMSO and store at -20°C.[1] Note that solutions are unstable and should be prepared fresh or stored in small aliquots to avoid repeated freeze-thaw cycles.[9]



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